

Introduction: Navigating the Solubility Landscape of a Complex Boronic Acid

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Compound of Interest

Compound Name: (3-Chloro-4-((2-fluorobenzyl)oxy)phenyl)boronic acid

CAS No.: 870777-28-9

Cat. No.: B1368683

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(3-Chloro-4-((2-fluorobenzyl)oxy)phenyl)boronic acid is a substituted arylboronic acid with significant potential as a building block in medicinal chemistry and materials science. Its structural complexity, featuring a halogenated phenylboronic acid core linked to a fluorinated benzyl ether, presents a unique profile of electronic and steric properties. These characteristics are pivotal in directing its reactivity in key synthetic transformations, most notably the Suzuki-Miyaura cross-coupling reaction, a cornerstone of modern drug discovery.^[1]

The utility of this reagent is, however, fundamentally governed by its solubility. A comprehensive understanding of its behavior in various solvent systems is critical for optimizing reaction conditions, developing robust purification strategies, and, in downstream applications, formulating for biological screening. To date, specific experimental solubility data for **(3-Chloro-4-((2-fluorobenzyl)oxy)phenyl)boronic acid** has not been reported in the public domain.

This guide, therefore, serves as a first-principles technical manual for researchers. It is designed to bridge this knowledge gap by integrating established chemical theory with practical, field-proven methodologies. We will dissect the molecule's structural components to

provide a qualitative prediction of its solubility, present detailed protocols for its precise experimental determination, and address the unique chemical challenges inherent to boronic acids.

Molecular Structure and Physicochemical Property Analysis

To understand the solubility of **(3-Chloro-4-((2-fluorobenzyl)oxy)phenyl)boronic acid**, we must first analyze the contributions of its constituent parts:

- **Phenylboronic Acid Core:** The $B(OH)_2$ group is capable of hydrogen bonding, both as a donor (O-H) and an acceptor (the vacant p-orbital on boron acting as a Lewis acid).^[2] This moiety imparts a degree of polarity.
- **Chloro Substituent:** Located meta to the boronic acid, this electron-withdrawing group increases the Lewis acidity of the boron center, which can influence interactions with Lewis basic solvents.^{[3][4]}
- **Benzyloxy Linker:** The ether linkage introduces a polar site capable of hydrogen bond acceptance. However, the overall benzyloxy group is large and predominantly nonpolar, contributing significantly to the molecule's hydrophobicity.
- **2-Fluoro Substituent:** The fluorine atom on the benzyl ring is a strong electron-withdrawing group, influencing the electronic properties of the ether oxygen and adding to the molecule's overall polarity and potential for specific dipole-dipole interactions.

A critical characteristic of arylboronic acids is their propensity to undergo dehydration to form a cyclic anhydride known as a boroxine.^{[5][6]} This equilibrium is solvent and temperature-dependent and can significantly complicate solubility measurements, as the acid and its boroxine will possess different solubility profiles.

```
dot graph TD
    subgraph Dehydration_Equilibrium
        A["3 x (3-Chloro-4-((2-fluorobenzyl)oxy)phenyl)boronic acid"]
        B["Boroxine Anhydride"]
        C["3 x H2O"]
        A -- Dehydration --> B
        B -- Hydration --> C
    end
```

Caption: Reversible dehydration of boronic acid to its boroxine.

Table 1: Core Physicochemical Properties

Property	Value	Source
CAS Number	870777-28-9	[7]
Molecular Formula	C ₁₃ H ₁₁ BClFO ₃	[7]
Molecular Weight	280.49 g/mol	[7]

Predicted Solubility Profile: A Qualitative Assessment

Based on the structural analysis and established literature on analogous compounds, we can formulate a robust hypothesis regarding the solubility of **(3-Chloro-4-((2-fluorobenzyl)oxy)phenyl)boronic acid** across a range of common laboratory solvents.

Aqueous Solubility: The molecule's large, hydrophobic surface area, conferred by the two aromatic rings, is expected to dominate its behavior in water, leading to very low aqueous solubility. While the boronic acid moiety is polar, its contribution is likely insufficient to overcome the nonpolar character of the bulk of the molecule. The solubility of unsubstituted phenylboronic acid in water is already low (approx. 1.9-2.5 g/100g H₂O at room temperature), and the introduction of large, nonpolar substituents is known to decrease it further.[5][8] The pH of the aqueous medium will have a significant impact; in basic conditions (pH > pK_a), the boronic acid will convert to the more soluble anionic boronate form.[2]

Organic Solvent Solubility: The solubility in organic solvents will be dictated by the principle of "like dissolves like."

- High Expected Solubility:
 - Ethers (e.g., Tetrahydrofuran (THF), 1,4-Dioxane): These polar aprotic solvents are excellent hydrogen bond acceptors and are known to be effective solvents for a wide range of phenylboronic acids.[5][9] They are likely to be the best choice for dissolving this compound.

- Ketones (e.g., Acetone, 2-Butanone): Similar to ethers, ketones are polar aprotic solvents that have demonstrated high efficacy in dissolving phenylboronic acids.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Moderate Expected Solubility:
 - Chlorinated Solvents (e.g., Dichloromethane (DCM), Chloroform): These solvents are weakly polar and can engage in dipole-dipole interactions. Phenylboronic acid itself shows moderate solubility in chloroform.[\[5\]](#)[\[9\]](#)[\[10\]](#)
 - Alcohols (e.g., Methanol, Ethanol): While polar and capable of hydrogen bonding, the large nonpolar scaffold of the molecule may limit its solubility compared to more ethereal solvents.
- Low to Insoluble:
 - Apolar Hydrocarbons (e.g., Hexane, Heptane, Toluene): These solvents lack the polarity and hydrogen-bonding capability to effectively solvate the polar boronic acid headgroup. Phenylboronic acids consistently show very low solubility in hydrocarbons.[\[5\]](#)[\[9\]](#)[\[10\]](#)

Protocols for Rigorous Experimental Solubility Determination

Given the absence of published data, experimental verification is paramount. The following protocols are designed to provide accurate and reproducible solubility measurements.

Protocol 1: Thermodynamic Solubility in Organic Solvents via the Dynamic Method

This method, also known as the synthetic or polythermal method, is a robust approach for determining the temperature-dependent solubility of a compound.[\[5\]](#)[\[6\]](#)[\[11\]](#) It relies on identifying the precise temperature at which a known composition of solute and solvent becomes a single liquid phase upon controlled heating.

```
dot graph TD { rankdir=LR; A[Prepare Sample] --> B[Controlled Heating]; B --> C[Observe Turbidity]; C -- "Clear Solution" --> D[Record Temperature]; C -- "Turbid" --> B;
```

```
}
```

Caption: Workflow for the dynamic solubility determination method.

Step-by-Step Methodology:

- **Sample Preparation:** Into a small, sealable glass vial containing a magnetic stir bar, accurately weigh approximately 5-10 mg of **(3-Chloro-4-((2-fluorobenzyl)oxy)phenyl)boronic acid** using an analytical balance.
- **Solvent Addition:** Add a precise mass or volume of the desired organic solvent (e.g., THF, acetone, chloroform) to the vial. Seal the vial immediately to prevent solvent evaporation.
- **Apparatus Setup:** Place the vial in a controlled heating block equipped with a magnetic stirrer and a calibrated digital thermometer submerged in the sample or a reference vial. A device that measures light transmittance through the vial is ideal for removing operator subjectivity. [\[5\]](#)[\[10\]](#)
- **Heating and Observation:** Begin stirring vigorously and heat the sample at a slow, constant rate (e.g., 0.5 °C per minute).
- **Data Acquisition:** Record the temperature at the exact moment the last solid particle disappears, resulting in a perfectly clear solution. This is the equilibrium solubility temperature for that specific concentration.
- **Repeatability:** Repeat the measurement for several different concentrations to construct a solubility curve (solubility vs. temperature).

Protocol 2: Kinetic Solubility Screening for Drug Discovery Context

In early-stage drug discovery, kinetic solubility in an aqueous buffer is often a more relevant parameter than thermodynamic solubility. This protocol simulates the conditions of a high-throughput screening assay.

Step-by-Step Methodology:

- **Stock Solution Preparation:** Prepare a high-concentration stock solution of the compound in 100% dimethyl sulfoxide (DMSO), for example, at 10 mM.

- **Serial Dilution:** In a 96-well plate, perform a serial dilution of the stock solution in DMSO.
- **Aqueous Buffer Addition:** To each well, add a physiological buffer (e.g., Phosphate-Buffered Saline, pH 7.4) to achieve a final DMSO concentration of 1-2%.
- **Incubation:** Cover the plate and allow it to equilibrate at room temperature for a defined period (e.g., 1-2 hours).
- **Precipitate Detection:** Analyze the plate for the presence of precipitate. This can be done visually, by light scattering (nephelometry), or by centrifuging the plate and measuring the concentration of the remaining compound in the supernatant via LC-MS/MS or UV-Vis spectroscopy.
- **Kinetic Solubility Limit:** The highest concentration that remains free of precipitate is reported as the kinetic solubility.

Data Presentation and Interpretation

Quantitative solubility data should be organized systematically for clear interpretation and comparison.

Table 2: Template for Recording Thermodynamic Solubility Data

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)
THF	Record T _{clear}	Calculate	Calculate
Acetone	Record T _{clear}	Calculate	Calculate
Chloroform	Record T _{clear}	Calculate	Calculate
Toluene	Record T _{clear}	Calculate	Calculate
Water (pH 7.4)	25.0	Determine	Determine

Interpreting the Results: The choice of solvent for a specific application will depend directly on this data. For a Suzuki-Miyaura reaction, a solvent that provides high solubility for all reactants at the target reaction temperature (e.g., THF, dioxane) would be ideal. For purification by crystallization, a solvent system where the compound has high solubility at elevated

temperatures but low solubility at room temperature or below (e.g., ethanol/water, toluene) would be sought.

Conclusion

While specific solubility data for **(3-Chloro-4-((2-fluorobenzyl)oxy)phenyl)boronic acid** is not yet available in the literature, a robust understanding of its likely behavior can be derived from first principles and the extensive knowledge base surrounding arylboronic acids. The molecule is predicted to have low aqueous solubility but good solubility in polar aprotic solvents like THF and acetone. Due to the inherent complexities of boronic acids, including the potential for boroxine formation, these predictions must be confirmed through rigorous experimental investigation. The protocols detailed in this guide provide a clear and reliable framework for researchers to generate the high-quality solubility data needed to unlock the full synthetic potential of this valuable chemical building block.

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